

# A Technical Guide to the Solubility of 2,4-Diaminophenol Sulfate

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## Compound of Interest

Compound Name: 2,4-Diaminophenol Sulfate

Cat. No.: B1318981

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This technical guide provides a comprehensive overview of the solubility characteristics of **2,4-Diaminophenol Sulfate** (CAS No: 74283-34-4). Due to a lack of extensive published quantitative data, this document focuses on the qualitative solubility profile, factors influencing solubility, and a detailed experimental protocol for determining precise solubility values in various solvents.

## Executive Summary

**2,4-Diaminophenol Sulfate** is an aromatic amine salt recognized for its applications as a hair dye intermediate.<sup>[1]</sup> Its solubility is a critical parameter for formulation, synthesis, and quality control. This guide synthesizes available information and provides a robust framework for the experimental determination of its solubility profile.

## Qualitative Solubility Profile

**2,4-Diaminophenol Sulfate**, as an amine salt, is characterized by its polar nature. This dictates its general solubility behavior, adhering to the principle of "like dissolves like."

- Polar Solvents:** The compound is known to be soluble in water.<sup>[2][3]</sup> It is also expected to exhibit solubility in other polar protic solvents, such as alcohols (e.g., methanol, ethanol), due to the potential for hydrogen bonding.<sup>[4]</sup> A related compound, 2,4-diaminoanisole sulfate, is also soluble in water and ethanol.<sup>[5]</sup>

- Non-Polar Solvents: Conversely, it is expected to have low to negligible solubility in non-polar organic solvents like hydrocarbons (e.g., hexane, toluene).[6]
- pH-Dependence: The solubility of 2,4-Diaminophenol and its salts can be influenced by the pH of the solution. As a weak base, it may exhibit increased solubility in acidic conditions.[4]

## Quantitative Solubility Data

A thorough review of scientific literature and chemical databases reveals a scarcity of specific quantitative solubility data (e.g., g/100 mL or mol/L) for **2,4-Diaminophenol Sulfate** in a range of organic solvents. The following table is presented as a template for researchers to populate with experimentally determined values, utilizing the protocol outlined in Section 4.0.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Method	Reference
Water	Gravimetric	[Your Data]		
Methanol	Gravimetric	[Your Data]		
Ethanol	Gravimetric	[Your Data]		
Isopropanol	Gravimetric	[Your Data]		
Acetone	Gravimetric	[Your Data]		
Ethyl Acetate	Gravimetric	[Your Data]		

## Experimental Protocol for Solubility Determination

The following is a generalized gravimetric method for determining the solubility of a solid compound like **2,4-Diaminophenol Sulfate**. This protocol is adapted from established methodologies for solubility testing.

### 4.1 Materials and Equipment

- **2,4-Diaminophenol Sulfate** (purity >98%)
- Selected solvents (analytical grade)

- Analytical balance ( $\pm 0.0001$  g)
- Thermostatic shaker or magnetic stirrer with hotplate
- Temperature probe
- Syringe filters (0.45  $\mu\text{m}$ , solvent-compatible)
- Glass vials with screw caps
- Drying oven
- Pipettes and other standard laboratory glassware

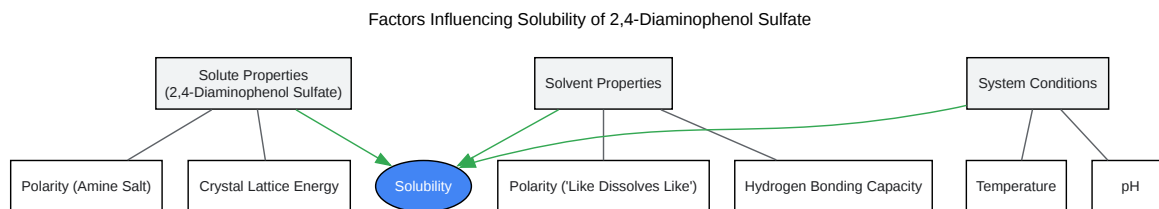
#### 4.2 Procedure

- **Sample Preparation:** Add an excess amount of solid **2,4-Diaminophenol Sulfate** to a series of glass vials. The presence of undissolved solid is crucial to ensure the solution reaches saturation.
- **Solvent Addition:** Add a known volume or mass of the chosen solvent to each vial.
- **Equilibration:** Seal the vials and place them in a thermostatic shaker set to the desired temperature. Agitate the mixtures for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time to reach equilibrium should be determined by preliminary experiments.
- **Phase Separation:** Once equilibrium is achieved, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the excess solid to settle.
- **Sample Withdrawal:** Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed pipette to avoid premature crystallization. Immediately filter the solution using a syringe filter into a pre-weighed, dry vial.
- **Solvent Evaporation:** Weigh the vial containing the filtered saturated solution. Then, place the vial in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute. Dry to a constant weight.

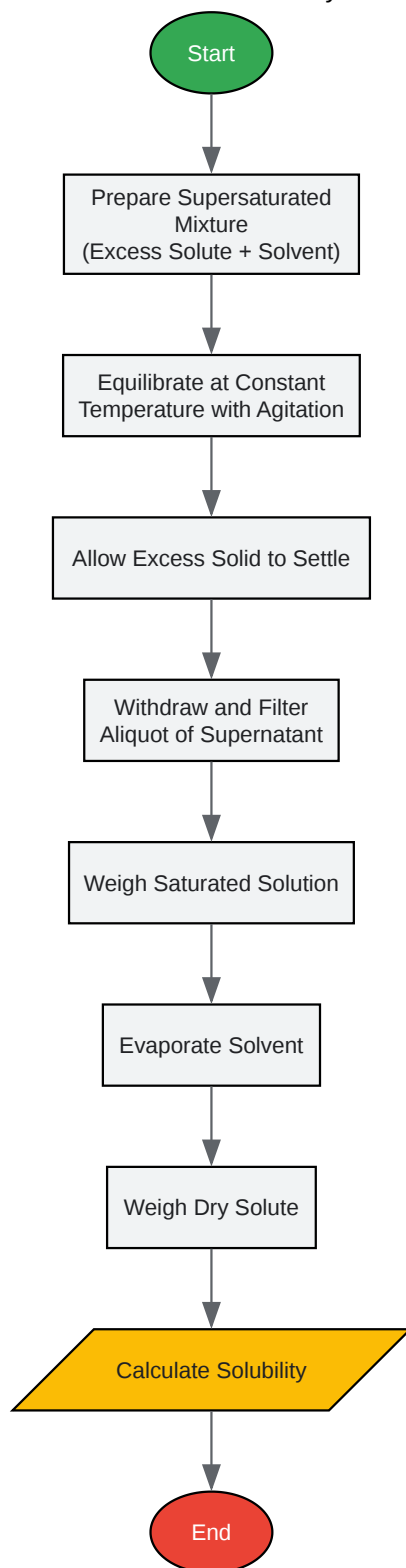
- Data Calculation:
  - Mass of the empty vial ( $m_{\text{vial}}$ )
  - Mass of the vial + saturated solution ( $m_{\text{solution}}$ )
  - Mass of the vial + dry solute ( $m_{\text{solute}}$ )
  - Calculate the mass of the dissolved solute: ( $m_{\text{solute}} - m_{\text{vial}}$ )
  - Calculate the mass of the solvent: ( $m_{\text{solution}} - m_{\text{solute}}$ )
  - Calculate the solubility in g/100 g of solvent. If the density of the solvent is known, this can be converted to g/100 mL.

## Workflow and Process Visualization

The following diagrams illustrate the key relationships and the experimental workflow described in this guide.



## Experimental Workflow for Solubility Determination

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